

Technical Guide: Molecular Characterization of 4-Dehydroxy-4-amino Ezetimibe-d4

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Dehydroxy-4-amino Ezetimibe-d4

Cat. No.: B1155846

[Get Quote](#)

Executive Summary

4-Dehydroxy-4-amino Ezetimibe-d4 is a stable isotope-labeled analog of the Ezetimibe amino-impurity. It serves as a critical Internal Standard (IS) in the quantitative bioanalysis of Ezetimibe metabolites and degradation products using LC-MS/MS.^[1] Structurally, it deviates from the parent drug by the substitution of the phenolic hydroxyl group with an amino group at the C4-phenyl position, coupled with deuterium labeling (typically

) on the N-fluorophenyl ring.

Core Molecular Data

Parameter	Specification
Compound Name	4-Dehydroxy-4-amino Ezetimibe-d4
Chemical Formula	C
	H
	D
	F
	N
Molecular Weight	O
	412.47 g/mol (Calculated) / ~412.5 g/mol (Nominal)
	Ezetimibe (C
	H
	F
Parent Compound	NO
	, MW 409.[2][3][4][5][6]4)
	4-OH
	4-NH
	(Net
Modification	-1 Da) + Deuteration (+4 Da)
	1354716-98-5 (Refers to 4-Dehydroxy-4-amino Ezetimibe)
	Unlabeled CAS
	Solubility
	Soluble in Methanol, DMSO, Acetonitrile

Structural Elucidation & Chemical Identity[4][8][9]

The "4-Dehydroxy-4-amino" Modification

The nomenclature "4-Dehydroxy-4-amino" indicates a functional group interconversion on the phenyl ring attached to the C4 position of the azetidinone heterocycle.^[1]

- **Parent Structure:** In Ezetimibe, the C4 position holds a p-hydroxyphenyl group.
- **Modification:** This hydroxyl (-OH) is replaced by a primary amine (-NH).
- **Chemical Consequence:** This alters the acid-base properties of the molecule. While the phenol is weakly acidic (pKa ~9.7), the aniline-like amine renders this region weakly basic, significantly affecting retention times in reverse-phase chromatography compared to the parent drug.

Deuterium Labeling ()

To function as an interference-free internal standard, the molecule is isotopically labeled.

- **Positioning:** The deuterium atoms are typically incorporated into the N-(4-fluorophenyl) ring. This ring is chemically stable and less prone to metabolic exchange (H/D exchange) than the hydroxy-bearing side chain.
- **Mass Shift:** The replacement of four hydrogen atoms (H, approx 1.008 Da) with four deuterium atoms (D, approx 2.014 Da) results in a mass shift of +4.024 Da.
- **Isotopic Purity:** High-grade standards typically require atom % D to prevent contribution to the M+0 signal of the analyte.

Synthesis & Metabolic Context^{[6][10][11]}

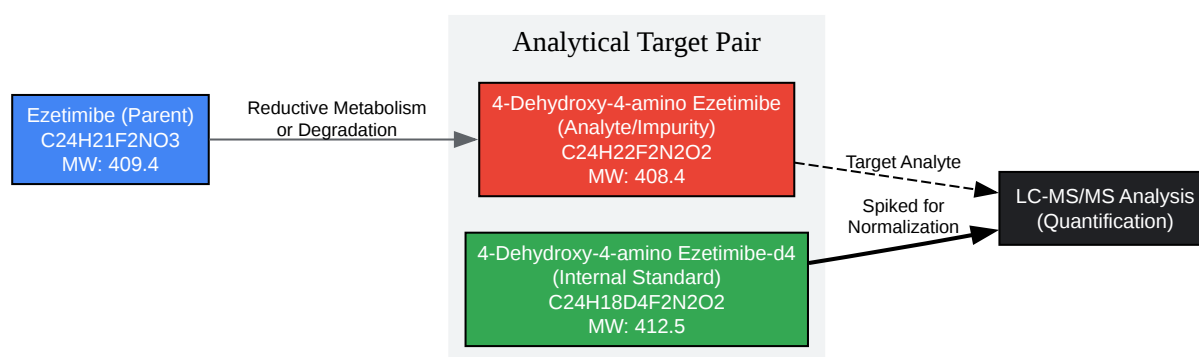
The presence of the amino-analog is often linked to degradation pathways or specific reductive metabolic processes. The synthesis of the

standard generally follows the total synthesis of Ezetimibe but utilizes 4-nitrobenzaldehyde or a protected 4-aminobenzaldehyde instead of 4-hydroxybenzaldehyde during the imine formation step, coupled with a deuterated aniline.

Visualization: Structural Relationship & Workflow

The following diagram illustrates the structural relationship between Ezetimibe, its amino-impurity, and the specific role of the

standard in analytical workflows.



[Click to download full resolution via product page](#)

Figure 1: Analytical workflow showing the relationship between the parent drug, the amino-impurity target, and the deuterated internal standard.

Experimental Protocol: Standard Preparation

Objective: Preparation of a calibration standard for the quantification of 4-Dehydroxy-4-amino Ezetimibe using the

internal standard.

Reagents

- Analyte: 4-Dehydroxy-4-amino Ezetimibe (Ref Std).[1]
- Internal Standard: **4-Dehydroxy-4-amino Ezetimibe-d4** (Isotopic Purity >99%).

- Solvent: Methanol (LC-MS Grade).

Methodology

- Stock Solution Preparation (1.0 mg/mL):
 - Accurately weigh 1.0 mg of **4-Dehydroxy-4-amino Ezetimibe-d4** into a 1.5 mL amber glass vial.
 - Dissolve in 1.0 mL of Methanol. Vortex for 30 seconds to ensure complete solubilization.
 - Note: Sonicate for 5 minutes if particulates remain.
- Working Internal Standard (WIS) Solution:
 - Dilute the Stock Solution with 50:50 Acetonitrile:Water to a concentration of 100 ng/mL.
 - This concentration ensures the IS signal is within the dynamic range of the detector (typically 10^5 – 10^6 counts) without suppressing the analyte signal.
- Spiking Protocol:
 - Add 50

L of WIS to 200

L of biological sample (plasma/serum) prior to protein precipitation.
 - This compensates for matrix effects and recovery losses during extraction.

Mass Spectrometry Transitions (MRM)

When setting up the Triple Quadrupole (QqQ) method, use the following transitions. The mass shift of +4 is distinct in the precursor ion.

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
Amino-Ezetimibe (Unlabeled)	409.2 [M+H]	272.1	25
Amino-Ezetimibe-d4 (IS)	413.2 [M+H]	276.1	25

Rationale: The product ion usually retains the deuterated N-phenyl ring, maintaining the +4 mass shift in the fragment, which is crucial for specificity.

References

- PubChem. (2025).[4] Ezetimibe-d4 Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Dehydroxy-4-amino ezetimibe-d4 | Benchchem [\[benchchem.com\]](https://www.benchchem.com)
- 2. Ezetimibe | C24H21F2NO3 | CID 150311 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. GSRS [\[precision.fda.gov\]](https://precision.fda.gov)
- 4. Ezetimibe-d4 | C24H21F2NO3 | CID 25145350 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. Ezetimibe - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 6. Ezetimibe [\[drugfuture.com\]](https://www.drugfuture.com)
- To cite this document: BenchChem. [Technical Guide: Molecular Characterization of 4-Dehydroxy-4-amino Ezetimibe-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1155846/docs#technical-guide-molecular-characterization-of-4-dehydroxy-4-amino-ezetimibe-d4\]](https://www.benchchem.com/product/b1155846/docs#technical-guide-molecular-characterization-of-4-dehydroxy-4-amino-ezetimibe-d4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)